Technical Guide: 2-(4-Aminophenoxy)acetic Acid – Hydrate vs. Anhydrous

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Compound of Interest	
Compound Name:	*2-(4-Aminophenoxy)acetic acid hydrate*
CAS No.:	*116436-35-2*
Cat. No.:	*B3033749*

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Executive Summary

2-(4-Aminophenoxy)acetic acid (CAS 2298-36-4) is a critical bifunctional building block used in the synthesis of COX-2 inhibitors, PPAR agonists, and peptide linkers. Commercially, it is frequently supplied as a hydrate (typically monohydrate,

), though "anhydrous" specifications exist.

For researchers and process chemists, the distinction is not merely semantic—it is a determinant of reaction success. The hydrate is the thermodynamically stable form under ambient conditions but acts as a "silent killer" in moisture-sensitive acylations and coupling reactions. The anhydrous form, while preferred for stoichiometry-critical applications, is hygroscopic and requires rigorous handling.

This guide delineates the physicochemical differences, analytical identification, and strategic selection of these forms to ensure reproducibility in drug development workflows.

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Molecular Architecture & Physicochemical Properties[1][2]

The core distinction lies in the crystal lattice stability and the presence of interstitial water, which alters molecular weight, melting point, and solubility profiles.[1]

Feature	Hydrate Form	Anhydrous Form
Formula		
Molecular Weight	185.18 g/mol	167.16 g/mol
CAS Number	2298-36-4 (General/Hydrate)	2298-36-4 (Often used for both)*
Physical State	Off-white to pale brown crystalline solid	White to off-white powder (hygroscopic)
Melting Point	~132–135°C (Dehydration/Melt)	190–198°C (Decomposition)
Water Content	~9.7% w/w (Theoretical Monohydrate)	< 0.5% w/w
Lattice Stability	High (Water bridges stabilize zwitterions)	Moderate (Metastable in humid air)

> Critical Note: CAS 1197-55-3 is often mistaken for this compound. That CAS belongs to 4-Aminophenylacetic acid (an isomer).[2] Always verify the structure: 2-(4-aminophenoxy)acetic acid contains an ether linkage (–O–).

Structural Implications

In the solid state, 2-(4-aminophenoxy)acetic acid exists as a zwitterion (

).

- Hydrate: Water molecules occupy channels in the crystal lattice, bridging the ammonium and carboxylate groups via hydrogen bonding. This lowers the lattice energy required to "melt" the crystal, hence the lower melting point (~132°C).

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- Anhydrous: Lacks this stabilization. The zwitterionic interactions are tighter, resulting in a significantly higher melting/decomposition point (>190°C). However, the surface energy is higher, driving the rapid adsorption of atmospheric moisture to revert to the hydrate.

Analytical Characterization: Distinguishing the Forms

Visual inspection is unreliable as both forms appear as off-white powders. Definitive identification requires instrumental analysis.

Thermogravimetric Analysis (TGA) & DSC

- Hydrate: TGA shows a distinct weight loss step of ~9-10% between 60°C and 110°C, corresponding to the loss of lattice water. DSC will show a broad endotherm (dehydration) followed by a sharp melt/decomposition.
- Anhydrous: TGA shows a flat baseline up to decomposition (>180°C).

X-Ray Diffraction (XRD)

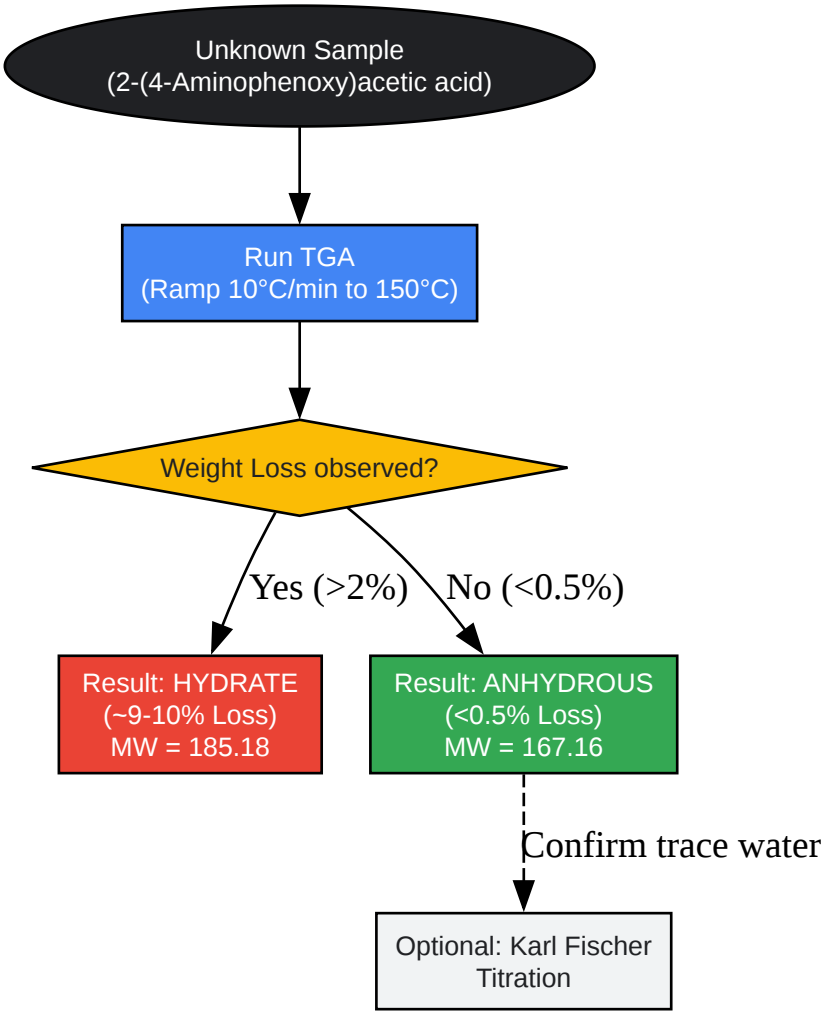
The powder patterns (PXRD) are distinct. The hydrate exhibits shifts in

peaks due to the expanded unit cell volume required to accommodate water molecules.

Analytical Workflow Diagram

The following logic ensures you are using the correct form before initiating synthesis.

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Figure 1: Analytical decision tree for form identification.

Synthetic Implications & Solvent Compatibility[1]

The choice of form dictates the solvent system and stoichiometry of your reaction.

Scenario A: Aqueous or Biphasic Reactions

- Preferred Form: Hydrate.[3][1][4]
- Reasoning: In solvents like water, methanol, or ethanol, the hydrate dissolves readily. The extra water is negligible if the solvent is already protic.
- Stoichiometry: Use MW 185.18.

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- Example: Reductive amination or simple salt formation.

Scenario B: Moisture-Sensitive Coupling (e.g., Acid Chloride, DCC/EDC)

- Preferred Form: Anhydrous (or Hydrate with drying protocol).
- Reasoning: Lattice water will hydrolyze activated esters, acid chlorides (

  ,

  ), and coupling reagents, leading to:
  - Reduced Yield (Stoichiometric consumption of reagent).
  - Formation of impurities (e.g., urea byproducts from DCC).
- Stoichiometry: Use MW 167.16.
- Protocol: If only the hydrate is available, it must be dried in situ (see Section 4).

Solubility Profile

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Solvent	Solubility (Hydrate)	Solubility (Anhydrous)	Notes
Water	High	High	Dissolution is endothermic.
Methanol	High	High	Good for recrystallization.
DCM/Chloroform	Low	Low	Requires derivatization (esterification) to dissolve.
DMSO/DMF	High	High	Best for coupling reactions.
Toluene	Negligible	Negligible	Used for azeotropic drying (heterogeneous).

Experimental Protocols

Protocol 1: In-Situ Drying of Hydrate (Azeotropic Distillation)

Use this when anhydrous material is required but only hydrate is in stock.

- Setup: Equip a round-bottom flask with a Dean-Stark trap and a reflux condenser.
- Charge: Add **2-(4-Aminophenoxy)acetic acid hydrate** (1.0 eq) and Toluene (10-15 volumes).
- Reflux: Heat to reflux (

). The solid will likely remain suspended (heterogeneous).
- Monitor: Watch for water accumulation in the trap. Continue until water collection ceases (~1-2 hours).

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- Cool/Use:
  - Option A: Cool and filter under inert atmosphere (nitrogen/argon) to isolate anhydrous powder.
  - Option B: Perform the subsequent reaction directly in the toluene suspension if compatible.

Protocol 2: Solubility & Purity Check

- Prepare: 10 mg sample in 1 mL Methanol.
- Observe: Solution should be clear. Turbidity suggests inorganic salts or polymerization.
- HPLC: Run on C18 column (Water/ACN gradient).
  - Note: The hydrate and anhydrous forms will have the same retention time in HPLC, as they dissolve into the same molecular species. HPLC cannot distinguish the solid forms, only chemical purity.

Storage & Handling

- Hygroscopicity: The anhydrous form is hygroscopic. If left open to air (RH > 40%), it will adsorb moisture and revert to the hydrate over 24-48 hours.
- Storage:
  - Hydrate: Store at RT, tightly sealed. Stable for years.
  - Anhydrous: Store under Nitrogen/Argon in a desiccator.
- Safety: Irritant. Wear standard PPE.[5] Avoid inhalation of fine dust.

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